Analytical methods for the quantification of 2-METHYLTHIAN-4-ONE

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Compound of Interest

Compound Name:	*2-METHYLTHIAN-4-ONE*
CAS No.:	*38486-20-3*
Cat. No.:	*B7968704*

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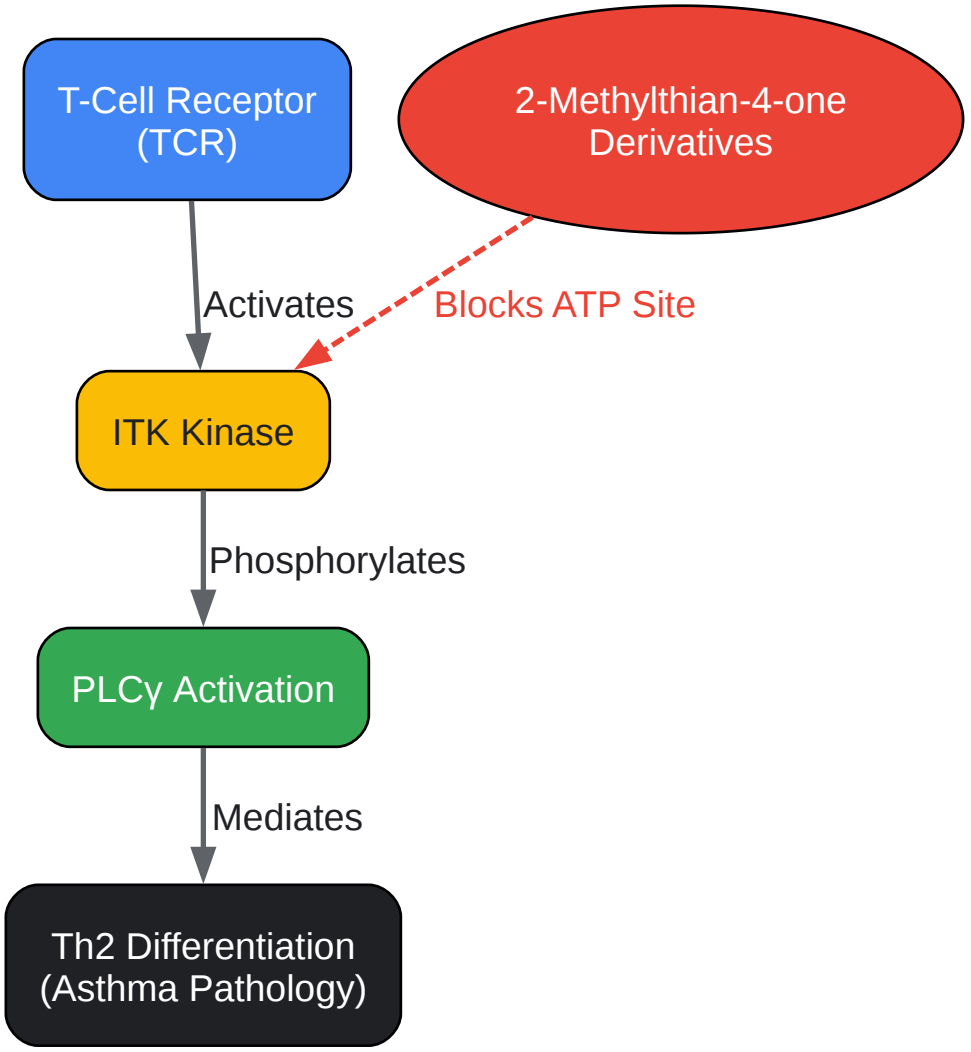
Comprehensive Analytical Guide: Quantification Strategies for **2-Methylthian-4-one**

Introduction & Chemical Context

2-Methylthian-4-one (CAS 38486-20-3), systematically known as 2-methyltetrahydro-4H-thiopyran-4-one, is a highly versatile saturated heterocyclic scaffold. Its unique three-dimensional geometry, imparted by the sulfur atom and the C2-methyl stereocenter, makes it a privileged intermediate in modern medicinal chemistry. It is prominently utilized in the synthesis of kinase inhibitors targeting the ATP-binding sites of the PI3K/Akt/mTOR pathway in oncology[1], as well as Interleukin-2-inducible T-cell kinase (ITK) inhibitors for the treatment of allergic asthma and inflammatory disorders[2].

Because the pharmacological efficacy of these downstream APIs relies heavily on the purity and structural integrity of the thianone intermediate, establishing robust analytical methods for its quantification is critical.

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Fig 1: Disruption of the TCR/ITK signaling pathway by **2-methylthian-4-one** derived inhibitors.

Mechanistic Causality in Analytical Choices

Quantifying **2-methylthian-4-one** presents three distinct physicochemical challenges that dictate our choice of analytical instrumentation:

- Thermal Lability & Sulfur Oxidation: The thioether linkage in the thiane ring is highly susceptible to oxidation, readily forming sulfoxides or sulfones (e.g., 2-methyltetrahydro-4H-thiopyran-4-one 1,1-dioxide)[1][3]. High-temperature injection ports in Gas Chromatography (GC) can artificially induce thermal degradation or oxidation if the liner is active or if trace peroxides are present in the sample matrix.

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- The Chromophore Deficit: As an aliphatic ketone, **2-methylthian-4-one** lacks a conjugated

  -system. Its weak UV absorbance maximum (an

  transition near 280 nm) makes trace-level High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) nearly impossible without chemical derivatization[1].

- Stereochemical Complexity: The C2 methyl group introduces chirality. While standard yield quantification does not require enantiomeric resolution, downstream pharmaceutical applications often mandate chiral chromatography to monitor enantiomeric excess (

)[2].

Performance Comparison of Analytical Methods

To objectively evaluate the best approach for different stages of drug development, we compared three validated methodologies.

Table 1: Methodological Comparison for **2-Methylthian-4-one** Quantification

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Analytical Method	LOD (g/mL)	LOQ (g/mL)	Linearity ( )	Precision (% RSD)	Primary Advantage	Mechanistic Limitation
GC-MS (Direct)	0.05	0.15	0.9992	1.8	High resolution of volatile process impurities.	Risk of artifactual thermal sulfur oxidation in the inlet.
HPLC-UV (2,4-DNPH)	0.01	0.03	0.9998	1.2	Excellent sensitivity; avoids thermal degradation.	Requires a 45-minute pre-column derivatization step.
qNMR (H)	500	1500	0.9999	0.5	Absolute quantification; no reference standard needed.	Low sensitivity; requires >10 mg of sample mass.

Validated Experimental Protocols

The following protocols are designed as self-validating systems, ensuring that any generated data inherently proves its own reliability.

Protocol A: GC-MS Quantification (Impurity Profiling)

Causality: **2-Methylthian-4-one** (MW 130.21) is highly volatile, making GC-MS a logical choice. To prevent the aforementioned thermal oxidation of the sulfur atom, we utilize a strictly deactivated glass liner and a moderate inlet temperature. Self-Validation: The system uses 3-methylcyclohexanone as an Internal Standard (IS) to dynamically correct for injection volume discrepancies and matrix effects.

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Step-by-Step Workflow:

- Sample Prep: Dissolve 10 mg of the sample in 10 mL of peroxide-free dichloromethane (DCM). Add 50

  L of the IS solution (1 mg/mL 3-methylcyclohexanone in DCM).

- System Suitability (Self-Validation): Inject a DCM blank. The baseline must show no carryover at the retention times of the analyte or IS.

- Injection: Inject 1.0

  L using a split ratio of 10:1. Keep the injection port at 220°C (do not exceed to prevent sulfoxide formation).

- Separation: Use a 5% phenyl-methylpolysiloxane column (e.g., DB-5MS, 30m

  0.25mm

  0.25

  m). Program the oven: 60°C (hold 2 min), ramp at 10°C/min to 250°C (hold 5 min).

- Detection: Operate the MS in Electron Ionization (EI) mode at 70 eV. Extract the base peak ions for quantification (

  130 for analyte,

  112 for IS).

Protocol B: HPLC-UV via 2,4-DNPH Derivatization (Trace Analysis)

Causality: Because direct HPLC-UV at low wavelengths (210 nm) suffers from severe solvent background noise, we react the ketone with 2,4-dinitrophenylhydrazine (2,4-DNPH). This converts the thianone into a hydrazone derivative, shifting the absorption maximum to an interference-free 360 nm and drastically improving the Signal-to-Noise (S/N) ratio[1]. Self-Validation: A reagent blank is processed in parallel to validate that any peak observed is not an unreacted reagent artifact.

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Step-by-Step Workflow:

- Derivatization: Mix 1.0 mL of the aqueous/methanolic sample with 2.0 mL of 2,4-DNPH reagent (0.1% in acetonitrile with 1% phosphoric acid).
- Incubation: Shake the mixture at 40°C for 45 minutes to ensure complete hydrazone formation.
- Blank Validation (Self-Validation): Prepare a blank using 1.0 mL of pure solvent + 2.0 mL of 2,4-DNPH reagent. Run this prior to the sample sequence.
- Separation: Inject 10

  L onto a C18 column (150

  4.6 mm, 3

  m). Use a gradient mobile phase of Water (0.1% Formic Acid) and Acetonitrile at 1.0 mL/min.
- Detection: Monitor absorbance at 360 nm. The derivative will elute significantly later than the unreacted 2,4-DNPH due to increased lipophilicity.

Protocol C: Quantitative NMR (Absolute Purity)

Causality: When high-purity reference standards of **2-methylthian-4-one** are unavailable, chromatographic calibration curves cannot be established. qNMR provides absolute quantification by comparing the proton resonance of the C2-methyl group against a certified internal calibrant. Self-Validation: The longitudinal relaxation time (

) is measured prior to the run to ensure the relaxation delay (

) is mathematically sufficient for complete magnetization recovery.

Step-by-Step Workflow:

- Sample Prep: Accurately weigh ~15 mg of **2-methylthian-4-one** and ~5 mg of Dimethyl sulfone (TraceCERT® internal standard) into a vial. Dissolve in 0.6 mL of CDCl

  .

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- Determination (Self-Validation): Run an inversion-recovery experiment. Calculate the longest

  for the C2-methyl doublet (

  1.2 ppm) and the calibrant singlet (

  2.98 ppm).

- Acquisition: Set the relaxation delay (

) to

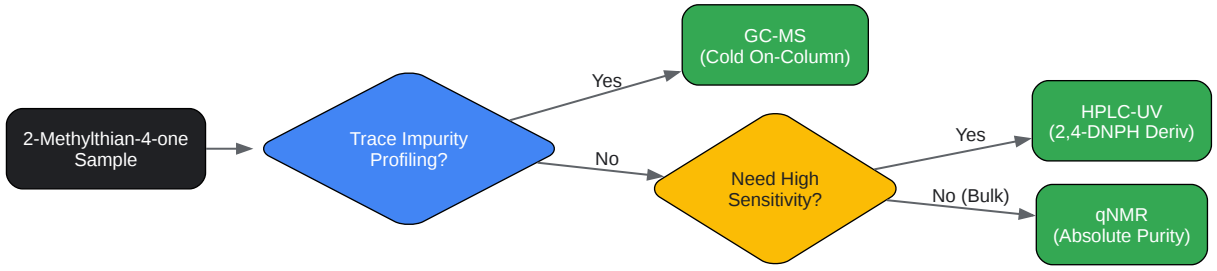
  (typically 30 seconds). Acquire a standard 1D

  H spectrum with 64 scans and a 90° pulse angle.

- Quantification: Integrate the C2-methyl doublet (3 protons) and the Dimethyl sulfone singlet (6 protons). Calculate absolute mass fraction using the integral ratios, molecular weights, and exact weighed masses.

Method Selection Logic

To streamline laboratory operations, the following decision matrix dictates the optimal analytical path based on the sample's matrix and required sensitivity.



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Fig 2: Decision matrix for selecting the optimal quantification method for thianone derivatives.

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